physicochemical properties of 2-(Chloromethyl)anthraquinone

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Compound of Interest

Compound Name:	*2-(Chloromethyl)anthraquinone*
CAS No.:	*6374-87-4*
Cat. No.:	*B1347230*

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An In-depth Technical Guide to the Physicochemical Properties of **2-(Chloromethyl)anthraquinone**

Abstract: This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(Chloromethyl)anthraquinone** (CAS No. 6374-87-4). Designed for researchers, scientists, and professionals in drug development and materials science, this document synthesizes fundamental data with practical, field-proven experimental methodologies. We delve into the structural, physical, and spectroscopic characteristics of this important synthetic intermediate, grounding all claims in authoritative references. The causality behind experimental choices is explained to provide not just protocols, but a deeper understanding of the validation process itself.

Molecular Identity and Structure

2-(Chloromethyl)anthraquinone is an important derivative of anthraquinone, a class of aromatic organic compounds known for their applications as dyes, pigments, and pharmaceutical precursors.[1] The introduction of a chloromethyl group onto the anthraquinone core significantly enhances its reactivity, making it a valuable intermediate for synthesizing

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more complex molecules.[1] This reactivity is primarily centered on the benzylic carbon, which is susceptible to nucleophilic substitution reactions.

Key Identifiers:

- Chemical Name: **2-(Chloromethyl)anthraquinone**
- Synonyms: 2-(chloromethyl)anthracene-9,10-dione, 2-chloromethylanthraquinone[2]
- CAS Number: 6374-87-4[3]
- Molecular Formula: $C_{15}H_9ClO_2$[4]
- Molecular Weight: 256.68 g/mol [4]

The structural backbone is the rigid, planar anthraquinone system, which dictates many of the compound's spectroscopic and physical properties.

Caption: Chemical structure of **2-(Chloromethyl)anthraquinone**.

Core Physicochemical Properties

The properties of **2-(Chloromethyl)anthraquinone** are largely dictated by its anthraquinone core, with the chloromethyl group adding a key reactive site. A summary of its key physical properties is presented below.

Property	Value	Source(s)
Appearance	Solid	[3][4]
Melting Point	166-169 °C (lit.)	[3][4]
Solubility	Insoluble in water; Soluble in chloroform and acetonitrile.	[5][6][7]
Stability	Stable under normal conditions, but sensitive to light and nucleophiles.	[7][8]

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Melting Point: The relatively high melting point is characteristic of the rigid, planar structure of the anthraquinone skeleton, which allows for efficient crystal packing. A sharp melting range, such as the documented 166-169 °C, is also a primary indicator of high purity. The presence of impurities would typically lead to a depression and broadening of the melting point range.[9]

Solubility: Like its parent compound, anthraquinone, **2-(Chloromethyl)anthraquinone** is poorly soluble in water due to its large, nonpolar aromatic structure.[5][10] It exhibits solubility in various organic solvents, a critical factor for its use in organic synthesis.[7] The choice of solvent is crucial, as protic or nucleophilic solvents can react with the chloromethyl group, leading to solvolysis and degradation of the compound.[7]

Spectroscopic Profile

The spectroscopic properties of **2-(Chloromethyl)anthraquinone** are essential for its identification and structural elucidation.

- UV-Visible Spectroscopy: The electronic absorption spectrum is dominated by the anthraquinone chromophore. It is expected to exhibit two main types of absorption bands: high-intensity $\pi \rightarrow \pi^*$ transitions in the UV region from the aromatic system, and lower-intensity $n \rightarrow \pi^*$ transitions, which can extend into the visible region, arising from the non-bonding electrons of the carbonyl oxygens.[11] The exact position and intensity of these bands are sensitive to solvent polarity.[12]

- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by strong absorption bands corresponding to the carbonyl (C=O) stretching vibrations, typically found in the region of 1670-1680 cm^{-1}. Other key signals would include aromatic C-H stretching above 3000 cm^{-1}, C=C stretching in the 1450-1600 cm^{-1} region, and a C-Cl stretching vibration, which is typically weaker and found in the fingerprint region (around 600-800 cm^{-1}).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^1H NMR: The proton NMR spectrum provides clear structural information. The aromatic protons on the anthraquinone core are expected to appear in the downfield region (typically 7.5-8.5 ppm).[13] The most distinct signal would be from the methylene protons ($-CH_2-$) of the chloromethyl group, appearing as a singlet further upfield, likely in the 4.5-

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5.0 ppm range, due to the deshielding effect of the adjacent chlorine atom and aromatic ring.

- ^{13}C NMR: The carbon NMR spectrum will show characteristic signals for the carbonyl carbons around 180-185 ppm.[11] The aromatic carbons will resonate in the 120-140 ppm range. The carbon of the chloromethyl group ($-CH_2Cl$) will appear in a distinct region, typically between 40-50 ppm.

Experimental Protocols for Property Determination

To ensure scientific integrity, the determination of physicochemical properties must follow validated, reproducible protocols.

Melting Point Determination (Capillary Method)

This method is a fundamental technique for assessing the purity and identity of a solid organic compound.[9][14] The principle involves heating a small, powdered sample in a capillary tube at a controlled rate and observing the temperature range over which it transitions from a solid to a liquid.[14][15]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-(Chloromethyl)anthraquinone | CymitQuimica [cymitquimica.com]
- 3. 2-(CHLOROMETHYL)ANTHRAQUINONE | 6374-87-4 [chemicalbook.com]
- 4. 2-氯乙基蒽 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Anthraquinone [drugfuture.com]
- 6. Anthraquinone - Sciencemadness Wiki [sciencemadness.org]
- 7. benchchem.com [benchchem.com]

- 8. fishersci.com [fishersci.com]
- 9. SSERC | Melting point determination [sserc.org.uk]
- 10. Anthraquinone - Wikipedia [en.wikipedia.org]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Spectral investigations on 2,3-bis(chloromethyl)-1,4- anthraquinone: solvent effects and host-guest interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Anthraquinone(84-65-1) 1H NMR [m.chemicalbook.com]
- 14. westlab.com [westlab.com]
- 15. cdn.juniata.edu [cdn.juniata.edu]

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